

An In-depth Technical Guide to the Physical Properties of 1,4-Cyclohexadiene

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Compound of Interest

Compound Name: 1,4-Cyclohexadiene

Cat. No.: B1204751

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **1,4-Cyclohexadiene** (CAS No: 628-41-1). The information is curated for professionals in research, science, and drug development who require precise and reliable data for their work. This document includes a detailed summary of its physical characteristics, methodologies for their experimental determination, and a logical visualization of the interplay between these properties.

Core Physical Properties

1,4-Cyclohexadiene is a colorless and flammable liquid.^{[1][2]} It is a cyclic hydrocarbon with the chemical formula C_6H_8 .^{[3][4]} The physical characteristics of this compound are crucial for its handling, application in synthesis, and for theoretical modeling.

The following table summarizes the key physical properties of **1,4-Cyclohexadiene**, compiled from various reputable sources. It is important to note that minor variations in reported values can be attributed to different experimental conditions and purities of the samples.

Property	Value	Conditions	Citations		
Molecular Formula	C ₆ H ₈	[1][3]			
Molar Mass	80.13 g/mol	[1][3]			
Boiling Point	88-89 °C	at 760 mmHg		[5][6]	
88 °C	[1]				
89 °C	[7]				
85.50 °C	at 760.00 mm Hg			[8]	
82 °C	[2]				
Density	0.847 g/mL			at 25 °C	[5][6]
0.847 g/cm³	[1]				
0.851 g/mL	[7]				
0.855 to 0.858 g/mL	at 20.00 °C			[8]	
Melting Point	-49.2 °C			[1][5][9]	
-50 °C	[2]				
-49 °C	[7]				
Refractive Index (n _D)	1.472			at 20 °C	[5][6]
1.473	[7]				
1.4710 to 1.4730	at 20.00 °C			[8]	
1.4710-1.4760	@20°C			[10]	
Solubility	Immiscible with water.	[5][6][11]			
Miscible with organic solvents (diethyl ether, tetrahydrofuran, toluene).	[5][6][11]				
700 mg/L in water	at 25 °C (experimental)	[8]			

Flash Point	-6 °C	[1]
20.00 °F (-6.67 °C)	TCC	[8]
Appearance	Colorless liquid	[1][3]

Experimental Protocols

The accurate determination of the physical properties of **1,4-Cyclohexadiene** is fundamental for its application and characterization. The following section details the standard experimental methodologies for measuring its key properties.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound like **1,4-Cyclohexadiene**, the boiling point is a characteristic physical property.[12]

Methodology: Capillary Method (Micro Method)

This method is suitable for small quantities of liquid.

- **Sample Preparation:** A small amount (a few mL) of **1,4-Cyclohexadiene** is placed into a fusion tube.[13][14] A capillary tube, sealed at one end, is then inverted and placed into the fusion tube with the open end submerged in the liquid.[13]
- **Apparatus Setup:** The fusion tube assembly is placed in a heating block or a Thiele tube filled with a high-boiling point oil.[13][15] A thermometer is positioned such that the bulb is level with the sample.[14]
- **Heating and Observation:** The apparatus is heated gently.[15] Initially, a stream of bubbles will be observed as the trapped air expands and escapes from the capillary tube.[15] As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge.[15]
- **Measurement:** At this point, the heating is stopped.[15] The liquid will begin to cool, and the stream of bubbles will slow down. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[12][15]

Methodology: Distillation Method

For larger volumes, a simple distillation setup can be used to determine the boiling point.

- **Apparatus Setup:** The **1,4-Cyclohexadiene** sample is placed in a distillation flask. The flask is connected to a condenser, and a thermometer is placed in the neck of the flask with the top of the bulb level with the side arm leading to the condenser.[\[16\]](#)
- **Heating:** The flask is heated, and the liquid is brought to a boil.
- **Measurement:** The temperature is monitored. The boiling point is the constant temperature at which the vapor and liquid are in equilibrium, and the distillate is collected.[\[16\]](#)

Density is the mass per unit volume of a substance.

Methodology: Pycnometer Method

- **Measurement of Empty Pycnometer Mass:** A clean and dry pycnometer (a small glass flask of a known volume) is weighed accurately.
- **Measurement with Sample:** The pycnometer is filled with **1,4-Cyclohexadiene**, ensuring no air bubbles are present, and weighed again.
- **Measurement with a Reference Liquid:** The pycnometer is emptied, cleaned, dried, and then filled with a reference liquid of known density (e.g., distilled water) and weighed.
- **Calculation:** The density of **1,4-Cyclohexadiene** is calculated using the masses and the known density of the reference liquid.

Since **1,4-Cyclohexadiene** is a liquid at room temperature, its melting point is determined at sub-zero temperatures.

Methodology: Capillary Method with a Cooling Bath

- **Sample Preparation:** A small amount of liquid **1,4-Cyclohexadiene** is introduced into a capillary tube, which is then sealed.[\[17\]](#) The sample is frozen using a suitable cooling bath (e.g., dry ice/acetone).

- Apparatus Setup: The capillary tube is attached to a low-temperature thermometer.^[17] The assembly is placed in a melting point apparatus that can operate at and be heated from sub-zero temperatures, or a Thiele tube with a suitable low-temperature liquid.^[18]
- Heating and Observation: The cooling bath is allowed to warm up slowly, or the apparatus is heated gently.^[17]
- Measurement: The temperature at which the solid begins to melt and the temperature at which the last crystal disappears are recorded as the melting point range.^[17] For a pure substance, this range should be narrow.^[18]

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

Methodology: Abbe Refractometer

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index.
- Sample Application: A few drops of **1,4-Cyclohexadiene** are placed on the prism of the Abbe refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the boundary line is sharp and centered in the crosshairs. The refractive index is then read from the scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Methodology: Michelson Interferometer

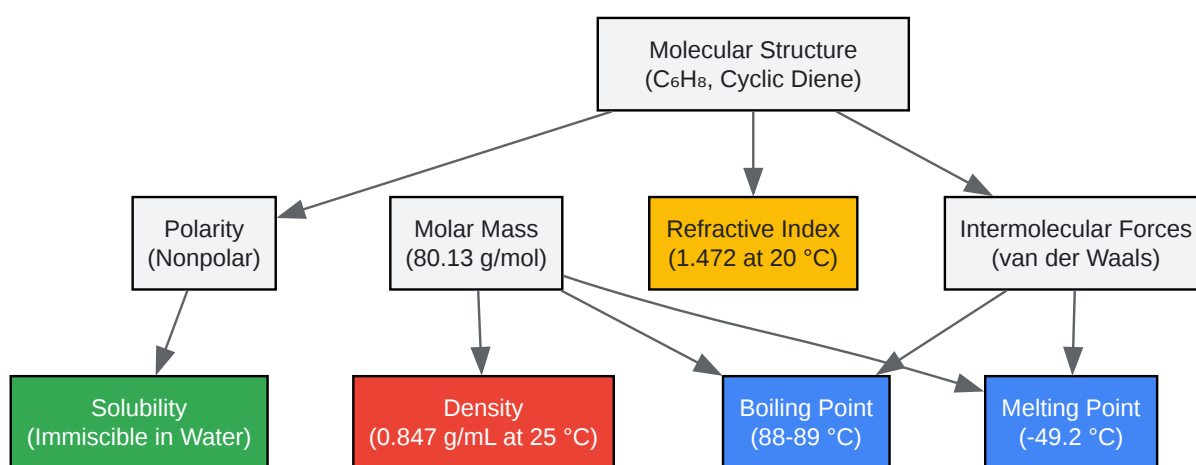
A more advanced method involves a modified Michelson interferometer.

- Apparatus Setup: A transparent cell containing the liquid sample is placed in one arm of the interferometer.^[19]
- Measurement: The cell is rotated, and the resulting shift in the interference fringes is measured.^[19]

- Calculation: The refractive index can be calculated with high precision from the angle of rotation and the path length difference.[19]

Interrelation of Physical Properties

The physical properties of a molecule like **1,4-Cyclohexadiene** are not independent but are logically interconnected, stemming from its fundamental molecular structure. The following diagram illustrates these relationships.



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Caption: Logical relationships between the physical properties of **1,4-Cyclohexadiene**.

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